

Application Note: Characterization of 3,5-Dimethyl-4'-iodo-4-methoxybenzophenone

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Compound of Interest

Compound Name: 3,5-Dimethyl-4'-iodo-4-methoxybenzophenone

CAS No.: 951884-49-4

Cat. No.: B1359032

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Introduction & Chemical Identity

3,5-Dimethyl-4'-iodo-4-methoxybenzophenone is a unsymmetrical benzophenone derivative characterized by a sterically hindered methoxy ring and a reactive aryl-iodide ring. It serves as a critical scaffold in the synthesis of bioactive compounds, particularly thyromimetics or fenofibrate analogues, where the iodine atom provides a handle for further functionalization.

Structural Specifications

Property	Detail
IUPAC Name	(4-iodophenyl)(4-methoxy-3,5-dimethylphenyl)methanone
Molecular Formula	C ₁₆ H ₁₅ IO ₂
Molecular Weight	366.19 g/mol
Monoisotopic Mass	366.0117 Da
CAS Number	Not widely listed; treat as Novel Chemical Entity (NCE)
Key Functionalities	Aryl Iodide (Reactive), Aryl Ether, Di-ortho-methyl (Steric bulk), Ketone

Physicochemical Profiling

Note: Values below are derived from structure-property relationship (SPR) modeling of analogous benzophenones.

- Appearance: Off-white to pale yellow crystalline solid (Aryl iodides often exhibit yellowing due to trace iodine liberation).
- Solubility:
 - High: Dichloromethane (DCM), Chloroform, DMSO, THF.
 - Moderate: Methanol, Acetonitrile.
 - Insoluble: Water.[\[1\]](#)
- LogP (Predicted): ~5.2 (Highly Lipophilic).
- Melting Point (Predicted): 95°C – 115°C.

Spectroscopic Characterization Protocols

This section details the expected spectral signatures required to validate the compound's identity.

Nuclear Magnetic Resonance (NMR)

Solvent: CDCl_3 (Chloroform-d) is recommended for optimal resolution of aromatic protons.

^1H NMR (400 MHz, CDCl_3) Prediction & Logic

The spectrum displays three distinct spin systems.

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Mechanistic Insight
7.82	Doublet (Hz)	2H	H-2', H-6' (Iodo ring)	Deshielded by the carbonyl anisotropy (ortho position).
7.80	Doublet (Hz)	2H	H-3', H-5' (Iodo ring)	Deshielded by the Iodine atom (heavy atom effect) and carbonyl para- position. Note: These doublets may overlap significantly forming an AA'BB' system.
7.55	Singlet	2H	H-2, H-6 (Dimethyl ring)	Isolated aromatic protons. Deshielded by C=O, but shielded relative to the iodo-ring due to the electron-donating methoxy/methyl groups.
3.78	Singlet	3H	-OCH ₃	Characteristic methoxy shift.
2.30	Singlet	6H	-CH ₃ (x2)	Benzylic methyls, slightly deshielded by the aromatic ring.

C NMR (100 MHz, CDCl₃) Key Signals

- Carbonyl (C=O): ~195 ppm.
- Aromatic C-O: ~160 ppm (C-4).
- Aromatic C-I: ~100 ppm (C-4'). Diagnostic Peak: Carbon attached to Iodine is significantly upfield due to the heavy atom effect.
- Aliphatic: ~60 ppm (-OCH₃), ~16 ppm (-CH₃).

Infrared Spectroscopy (FT-IR)

Method: ATR (Attenuated Total Reflectance) or KBr Pellet.

- 1650–1660 cm⁻¹ (Strong): C=O Stretching (Diaryl ketone). Lower frequency than alkyl ketones due to conjugation.
- 1250 cm⁻¹ (Strong): C-O-C Asymmetric stretch (Aryl alkyl ether).
- ~800–600 cm⁻¹: C-I stretch (often weak/fingerprint) and aromatic C-H out-of-plane bending.

Mass Spectrometry (LC-MS/GC-MS)

Ionization: ESI+ (Electrospray) or EI (Electron Impact).

- Molecular Ion:

366

.

- Isotopic Pattern: Iodine is monoisotopic (I). No M+2 peak (unlike Cl/Br).
- Fragmentation (EI):
 - 231 (Loss of I? Unlikely first).
 - 215 (Acylium ion: 3,5-dimethyl-4-methoxybenzoyl cation).

- 231 (4-iodobenzoyl cation).
- Key Check: Look for the loss of 127 Da (Iodine radical) if high energy is applied.

Purity Analysis Protocol (HPLC)

Due to the high lipophilicity ($\text{LogP} > 5$), a strong organic gradient is required to elute the compound.

Method Parameters

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μm , 4.6 x 100 mm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile (ACN) + 0.1% Formic Acid.
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 254 nm (Benzophenone) and 280 nm.
- Temperature: 30°C.

Gradient Table

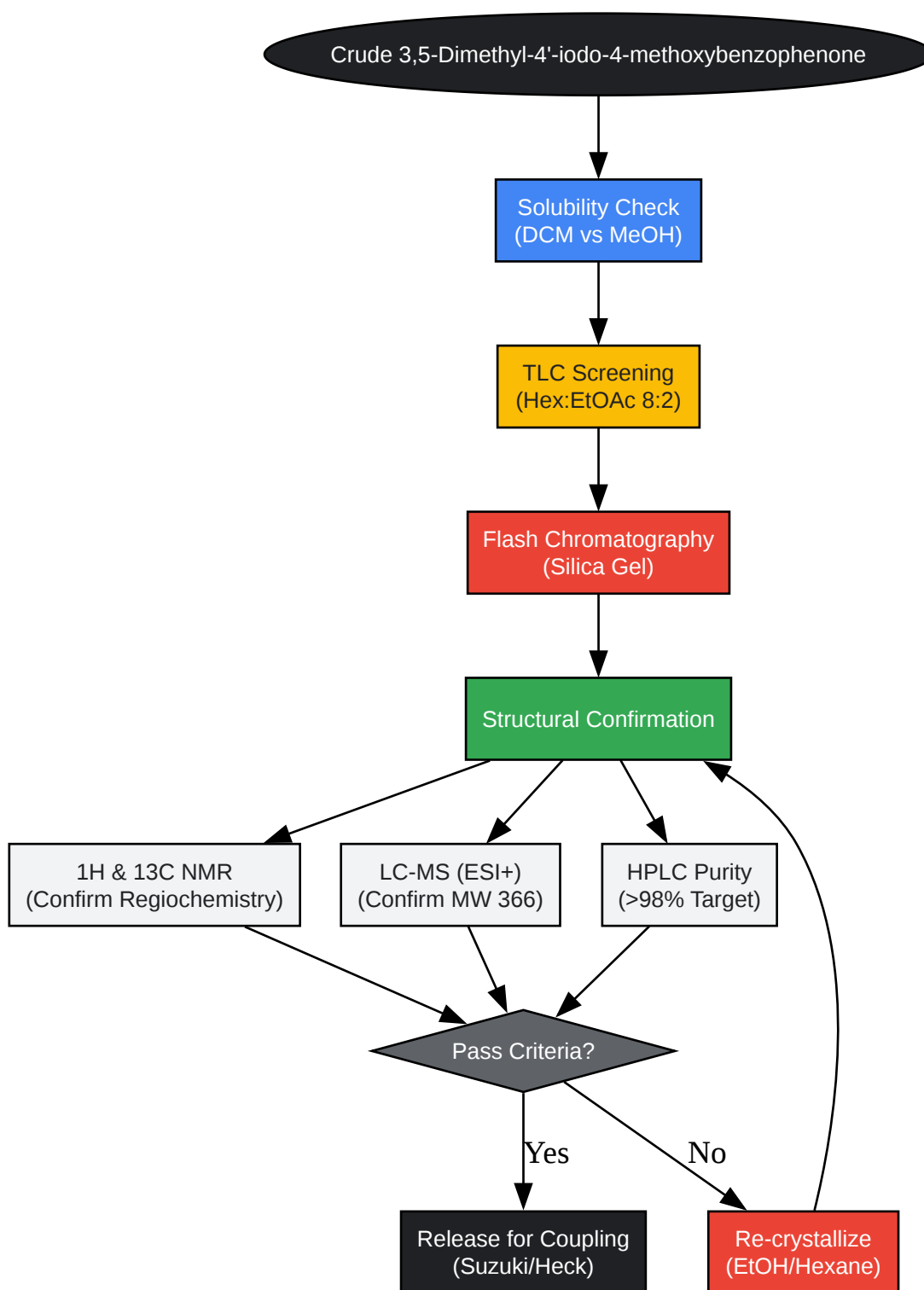
Time (min)	% A (Water)	% B (ACN)	Event
0.0	90	10	Equilibration
2.0	90	10	Injection / Hold
12.0	5	95	Ramp to High Organic
15.0	5	95	Wash (Elute lipophiles)
15.1	90	10	Re-equilibration
20.0	90	10	Stop

Expected Retention: The compound will elute late (approx. 10–12 min) due to the iodine and methyl groups increasing hydrophobicity.

Visual Workflows & Diagrams

Analytical Decision Matrix

The following diagram illustrates the logical flow for characterizing this specific intermediate.

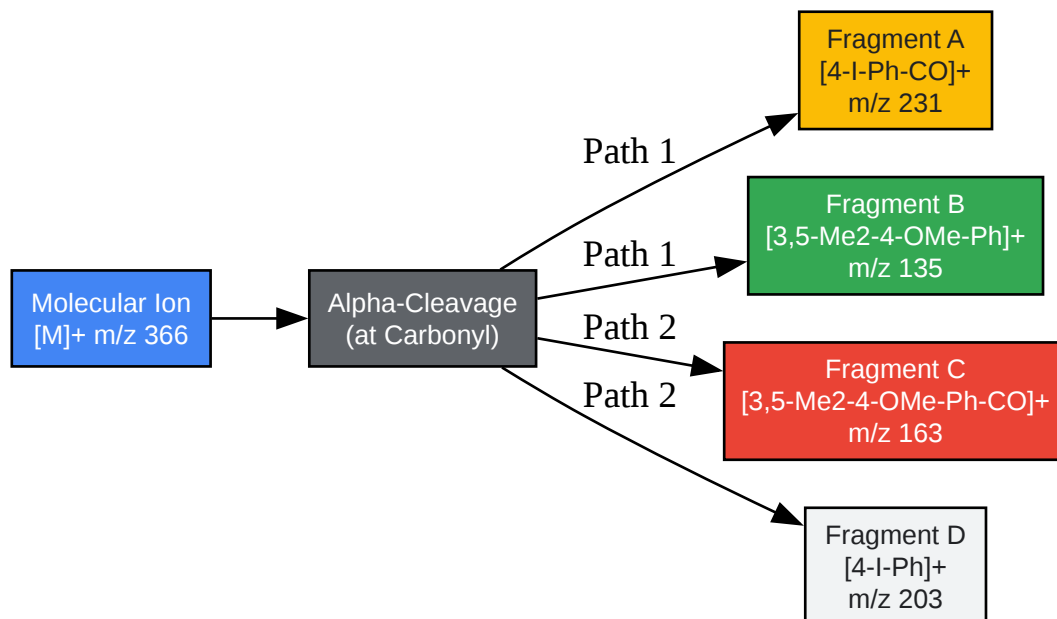


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Caption: Analytical workflow ensuring structural integrity and purity before downstream application.

Fragmentation Pathway (Mass Spec Logic)

Understanding the fragmentation helps confirm the correct isomer (3,5-dimethyl placement).



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Caption: Predicted EI-MS fragmentation pattern. Path 1 is favored if the charge stabilizes on the benzoyl fragment.

Synthesis & Handling Notes

Synthesis Context

This molecule is typically synthesized via Friedel-Crafts Acylation:

- Reactants: 2,6-Dimethylanisole + 4-Iodobenzoyl chloride.
- Catalyst: Aluminum Chloride () or .
- Critical Control: Temperature must be kept low (

) initially to prevent de-methylation of the methoxy group (conversion to phenol).

Stability & Storage

- Light Sensitivity: Aryl iodides are photosensitive. Store in amber vials.
- Oxidation: The electron-rich dimethyl-methoxy ring is susceptible to oxidation over long periods. Store under Nitrogen/Argon at 4°C.

References

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Sources

- [1. 4,4'-Dimethoxybenzophenone synthesis - chemicalbook \[chemicalbook.com\]](#)
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